

# Field Application Notes and Protocols for Flucarbazone 70% WDG

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Flucarbazone	
Cat. No.:	B134062	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the field application of **Flucarbazone** 70% WDG, a selective post-emergence herbicide. The information is intended to guide researchers in designing and conducting field trials to evaluate the efficacy and crop safety of this formulation.

**Flucarbazone**-sodium, the active ingredient, is a potent inhibitor of the enzyme acetolactate synthase (ALS), a key enzyme in the biosynthesis of branched-chain amino acids in susceptible plants.[1][2][3][4][5] This inhibition leads to the cessation of growth and eventual death of target weeds. **Flucarbazone** is effective against a range of grass weeds in cereal crops, particularly wheat.[6][7][8][9]

## **Application Rates and Target Weeds**

The recommended application rates for **Flucarbazone** 70% WDG can vary depending on the target weed species, their growth stage, and environmental conditions. The following tables summarize typical application rates for key target weeds in wheat crops.

Table 1: Recommended Application Rates for **Flucarbazone** 70% WDG in Wheat



Crop	Target Weeds	Application Rate (g a.i./ha)	Application Rate (g product/ha)
Spring Wheat	Wild Oats (Avena fatua), Green Foxtail (Setaria viridis)	10.5 - 21	15 - 30
Winter Wheat	Annual Weeds	31.5 - 42	45 - 60
Spring Wheat	Annual Weeds	21 - 31.5	30 - 45
Spring & Durum Wheat	Wild Oats, Green Foxtail	9.94	14.2

Note: a.i. refers to the active ingredient, **flucarbazone**-sodium.

Table 2: Weed Control Spectrum of Flucarbazone

Common Name	Scientific Name	Control Level
Wild Oat	Avena fatua	Excellent
Green Foxtail	Setaria viridis	Excellent
Black-grass	Alopecurus myosuroides	Good
Downy Brome	Bromus tectorum	Good
Volunteer Tame Oats	Avena sativa	Good
Redroot Pigweed	Amaranthus retroflexus	Suppression
Shepherd's-purse	Capsella bursa-pastoris	Suppression
Stinkweed	Thlaspi arvense	Suppression
Wild Mustard	Sinapis arvensis	Suppression

# **Experimental Protocols**

To ensure accurate and reproducible results in field trials, the following experimental protocols are recommended.



## **Experimental Design**

A randomized complete block design (RCBD) is recommended for field trials to account for field variability.[1][6][7]

- Treatments: Include a range of **Flucarbazone** 70% WDG application rates, a negative control (untreated), and a positive control (a standard commercial herbicide).
- Replication: Each treatment should be replicated at least four times to ensure statistical validity.[6]
- Plot Size: Plot sizes should be large enough to minimize edge effects and allow for accurate application and assessment. A typical plot size is 2 x 10 meters or larger.[10]
- Randomization: Treatments within each block should be randomly assigned to plots.[6][11]

#### **Site Selection and Preparation**

- Site Uniformity: Select a field with a uniform weed population and consistent soil type.
- Previous Crop: Record the previous crop history to account for any potential herbicide carryover effects.
- Seedbed Preparation: Prepare a uniform seedbed to ensure consistent crop and weed emergence.

#### **Herbicide Application**

- Equipment: Use a calibrated research plot sprayer with appropriate nozzles to ensure uniform spray coverage. A spray volume of 200-300 L/ha is recommended.[6]
- Timing: Apply Flucarbazone post-emergence when target weeds are in the 1-3 leaf stage for optimal control.[6] For winter wheat, application can be from the 3-leaf stage to the green-up stage.[12][13] For spring wheat, application is typically at the 4-5 leaf stage.[9]
- Environmental Conditions: Apply when weeds are actively growing. Optimal temperatures
  are between 12°C and 24°C.[10] Avoid application during periods of crop stress, such as
  drought, frost, or waterlogged soils.[6][10]



 Adjuvants: The addition of a non-ionic surfactant (0.1–0.25% v/v) is often recommended to enhance efficacy.[6]

#### **Data Collection and Assessment**

- Weed Control Efficacy: Visually assess weed control at regular intervals (e.g., 7, 14, 28, and 56 days after application) using a percentage scale (0% = no control, 100% = complete control).
- Weed Density and Biomass: Count the number of weeds per unit area (e.g., per square meter) and collect above-ground weed biomass from a designated area within each plot. Dry the biomass to a constant weight.
- Crop Tolerance: Visually assess crop injury (phytotoxicity) at regular intervals using a percentage scale (0% = no injury, 100% = crop death).
- Crop Yield: At crop maturity, harvest the grain from the center of each plot and determine the yield, adjusting for moisture content.

## **Statistical Analysis**

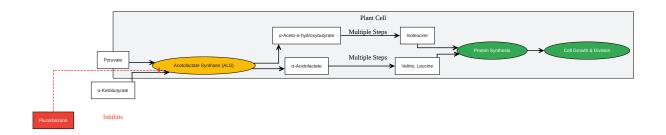
Analyze the collected data using appropriate statistical methods, such as Analysis of Variance (ANOVA), to determine the significance of treatment effects. Regression analysis can be used to determine dose-response relationships.

## **Visualizations**

#### **Mode of Action: ALS Inhibition**

**Flucarbazone**-sodium inhibits the acetolactate synthase (ALS) enzyme, which is the first step in the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine. This depletion of essential amino acids halts cell division and plant growth.





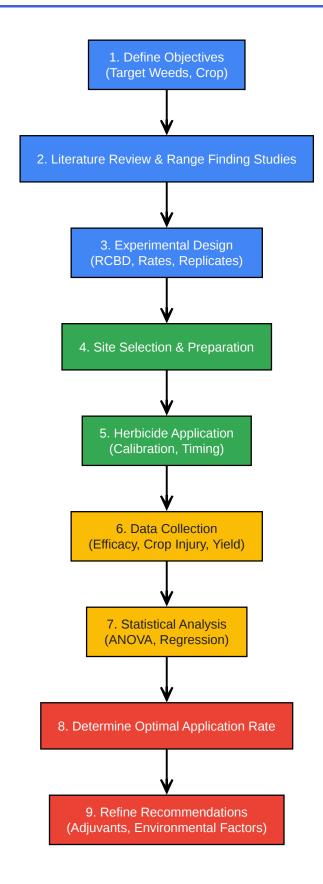
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Caption: Flucarbazone's mode of action via ALS enzyme inhibition.

# **Experimental Workflow for Determining Field Application Rates**

The following workflow outlines the key steps in a research program to determine the optimal field application rate of **Flucarbazone** 70% WDG.





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- To cite this document: BenchChem. [Field Application Notes and Protocols for Flucarbazone 70% WDG]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134062#field-application-rates-for-flucarbazone-70-wdg-formulation]

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